

Acid Green 12 chemical structure and properties

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Compound of Interest

Compound Name: Acid Green 12

Cat. No.: B1593922

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Acid Green 12: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

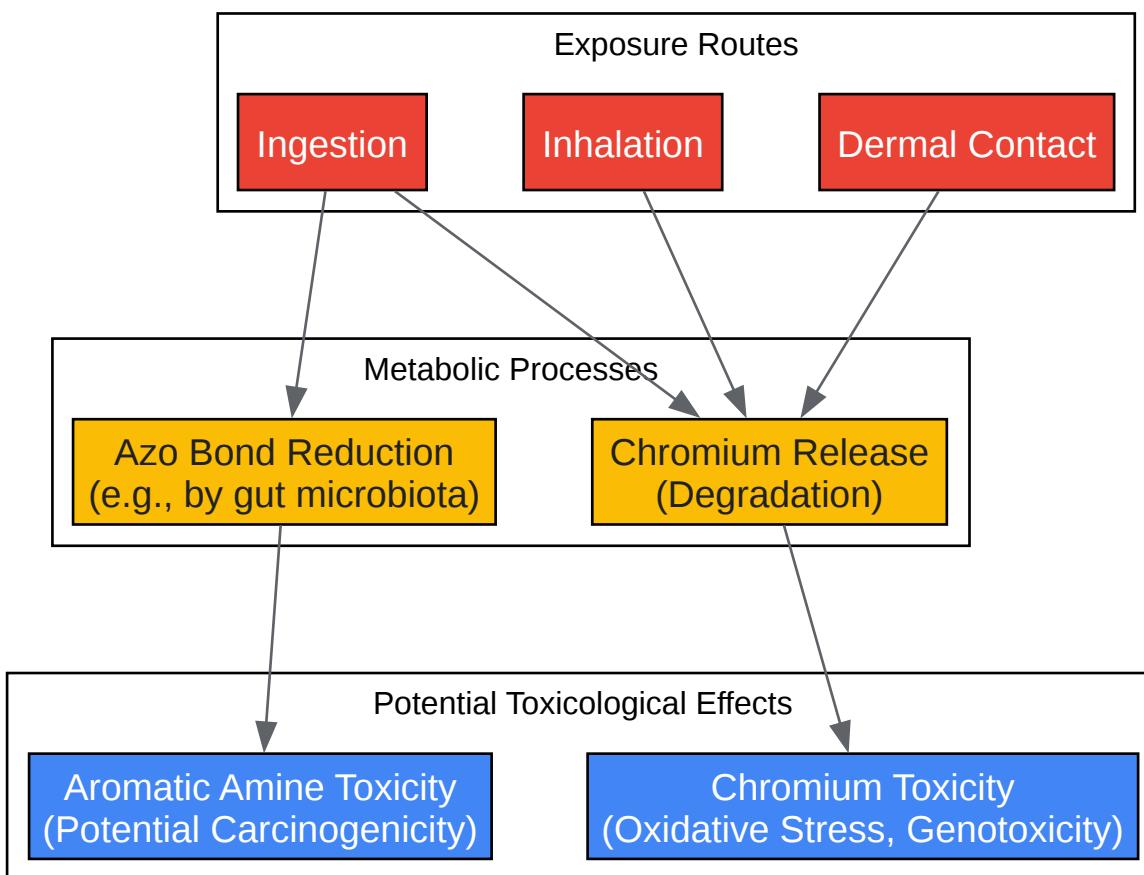
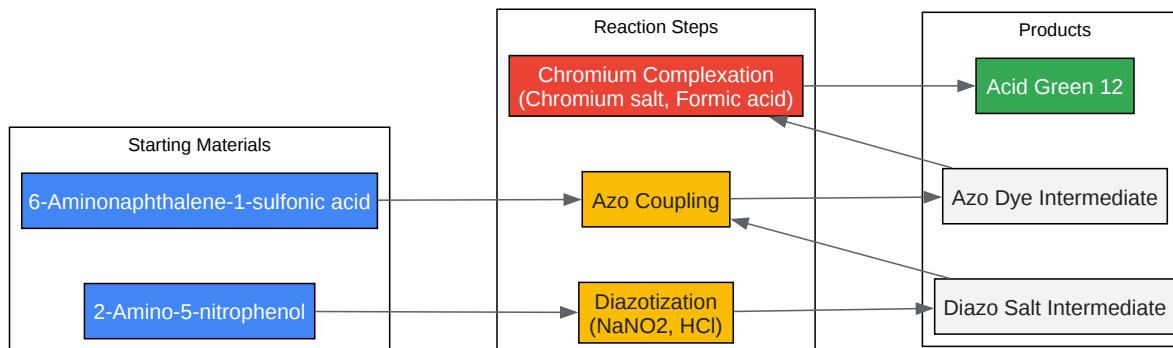
Abstract

Acid Green 12, a chromium-complexed monoazo dye, is a significant colorant in various industrial applications, particularly in the dyeing of proteinaceous and polyamide substrates. This technical guide provides an in-depth analysis of its chemical structure, physicochemical properties, synthesis, and applications. Detailed experimental protocols for its use in textile and leather dyeing are presented, alongside a discussion of its safety and toxicological profile based on its chemical class. This document aims to be a comprehensive resource for professionals requiring detailed technical information on **Acid Green 12**.

Chemical Identity and Structure

Acid Green 12 (CAS No. 10241-21-1) is chemically identified as sodium [6-amino-5-[(2-hydroxy-4-nitrophenyl)azo]naphthalene-1-sulphonato(3-)]hydroxychromate(1-).[1] It belongs to the class of metal-complex acid dyes, where a chromium ion is coordinated with a monoazo ligand. This complexation enhances the dye's fastness properties.

Below is a diagram representing the chemical structure of **Acid Green 12**.



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References

- 1. Acid Green 12 [chembk.com]
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